

An In-Depth Technical Guide to 3-Cyclohexylpropionic Acid Propyl Ester

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Compound of Interest

Compound Name: *Propyl 3-cyclohexylpropanoate*

CAS No.: *16595-06-5*

Cat. No.: *B1266762*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of 3-Cyclohexylpropionic acid propyl ester, a specialty chemical with potential applications in various scientific and industrial fields. As a Senior Application Scientist, this document is structured to deliver not just data, but also contextual insights derived from analogous chemical structures and established synthetic methodologies. Given the relative obscurity of this specific ester in readily available scientific literature, this guide synthesizes direct information where possible and provides expert-informed extrapolations from closely related compounds to offer a well-rounded and practical resource. Every effort has been made to ground the information in authoritative sources and established chemical principles.

Section 1: Chemical Identity and Nomenclature

The precise identification of a chemical compound is fundamental to any scientific investigation. 3-Cyclohexylpropionic acid propyl ester is a carboxylic ester characterized by a cyclohexyl group attached to a propionic acid backbone, with a propyl ester functional group.

Synonyms and Identifiers:

Clarity in nomenclature is crucial to avoid ambiguity. The primary synonyms and identifiers for this compound are:

- Systematic Name: **Propyl 3-cyclohexylpropanoate**
- Common Names: 3-Cyclohexylpropionic acid propyl ester, 3-Cyclohexylpropyl propionate
- CAS Number: 97158-38-8
- Molecular Formula: $C_{12}H_{22}O_2$
- Molecular Weight: 198.31 g/mol

It is important to distinguish this compound from structurally similar esters that are more prevalent in flavor and fragrance applications, such as:

- Allyl 3-cyclohexylpropionate (CAS: 2705-87-5): Often referred to as "pineapple ester," this compound has a double bond in its ester group, which significantly alters its reactivity and sensory properties.^[1]
- Cyclohexyl propionate (CAS: 6222-35-1): In this isomer, the propyl and cyclohexyl groups are reversed; the propionic acid is esterified with cyclohexanol.^[2]

Section 2: Physicochemical Properties

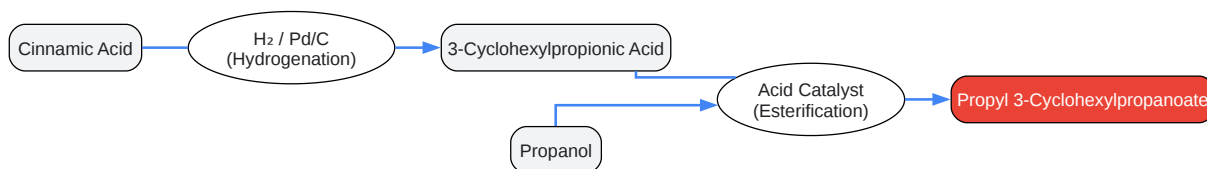
The physical and chemical properties of a compound dictate its behavior in various applications and are essential for process design, formulation, and safety assessments.

Property	Value	Source/Comment
Appearance	Colorless to pale yellow liquid	Estimated
Odor	Green, fruity, with blueberry and bilberry nuances	[3]
Boiling Point	248-249 °C at 760 mmHg	Estimated
Specific Gravity	0.9228 g/cm ³ at 20 °C	[3]
Refractive Index	1.4507 at 20 °C	[3]
Flash Point	213 °F (100.5 °C)	Estimated
Solubility	Soluble in alcohol; sparingly soluble in water (est. 5.19 mg/L at 25 °C)	Estimated

Section 3: Synthesis and Manufacturing

While a specific, validated protocol for the industrial-scale synthesis of 3-Cyclohexylpropionic acid propyl ester is not widely published, a logical and efficient synthetic route can be extrapolated from established methods for analogous esters, particularly allyl 3-cyclohexylpropionate. The synthesis is a two-step process:

- **Hydrogenation of a Phenylpropanoid Precursor:** This step involves the reduction of an aromatic ring to a cyclohexane ring. A common and industrially viable starting material is cinnamic acid or its methyl ester. The double bond in the propenoic acid side chain is also saturated during this process.
- **Esterification:** The resulting 3-cyclohexylpropionic acid is then esterified with propanol to yield the final product.



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Sources

- 1. [hmdb.ca \[hmdb.ca\]](https://pubchem.ncbi.nlm.nih.gov/compound/3-Cyclohexylpropionic-acid)
- 2. [cyclohexyl propionate, 6222-35-1 \[thegoodscentscompany.com\]](#)
- 3. [allyl cyclohexyl propionate, 2705-87-5 \[thegoodscentscompany.com\]](#)
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